

Essential Safety and Operational Guide for Handling SM-164

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Compound of Interest		
Compound Name:	SM-164	
Cat. No.:	B1681016	Get Quote

SM-164, a potent, bivalent Smac mimetic, is a valuable tool in apoptosis research, driving scientific advancements in oncology and cellular biology. As a preferred partner in your research endeavors, we are committed to providing comprehensive safety and handling information that extends beyond the product itself, ensuring the well-being of researchers and the integrity of your experiments. This guide provides immediate, essential safety protocols, operational procedures for experimental use, and compliant disposal plans for **SM-164**.

Immediate Safety and Handling

While **SM-164** is not classified as a hazardous substance, its toxicological properties are not fully elucidated. Therefore, adherence to good laboratory practice and the use of appropriate personal protective equipment (PPE) are paramount.

Personal Protective Equipment (PPE):

A comprehensive hazard assessment should always be conducted for any new experimental protocol. However, the following PPE is mandatory when handling **SM-164** in solid or solution form:

- Eye Protection: Safety goggles with side-shields are required to protect against accidental splashes.
- Hand Protection: Chemically resistant gloves, such as butyl rubber gloves, should be worn.
 Given that SM-164 is often dissolved in DMSO, which can facilitate skin absorption of other



substances, diligent glove use is critical.

- Body Protection: An impervious lab coat must be worn to protect against contamination of personal clothing.
- Respiratory Protection: Handling of the powdered form of SM-164 should be conducted in a
 certified chemical fume hood to avoid inhalation. A suitable respirator may be required for
 certain procedures as determined by a risk assessment.

Engineering Controls:

- Ventilation: All work with SM-164, particularly the preparation of stock solutions from powder, must be performed in a well-ventilated area, preferably a chemical fume hood.
- Safety Stations: An accessible safety shower and eyewash station must be in close proximity to the handling area.

First Aid Measures:

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids apart. Seek prompt medical attention.
- Skin Contact: Remove contaminated clothing and rinse the affected skin area thoroughly with water. If irritation persists, seek medical advice.
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide respiratory support and seek immediate medical attention.
- Ingestion: Wash out the mouth with water. Do not induce vomiting. Seek immediate medical attention.

Quantitative Data Summary

The following tables summarize key quantitative data for **SM-164**, facilitating easy reference for experimental planning.

Table 1: Physicochemical Properties of **SM-164**



Property	Value
Molecular Formula	C62H84N14O6
Molecular Weight	1121.4 g/mol
CAS Number	957135-43-2
Solubility	Soluble in DMSO (≥56.07 mg/mL)

Table 2: In Vitro Efficacy of SM-164

Target Protein	Binding Affinity (K _i)	IC ₅₀
XIAP (BIR2 and BIR3 domains)	0.56 nM	1.39 nM
cIAP-1 (BIR2 and BIR3 domains)	0.31 nM	-
cIAP-2 (BIR3 domain)	1.1 nM	-

Experimental Protocols

Adherence to detailed and validated protocols is crucial for reproducible and reliable experimental outcomes.

Preparation of SM-164 Stock and Working Solutions:

- Stock Solution Preparation (10 mM in DMSO):
 - SM-164 is typically supplied as a lyophilized powder. To prepare a 10 mM stock solution, reconstitute 1 mg of the powder in 89 μL of anhydrous DMSO.[1]
 - Vortex thoroughly to ensure complete dissolution. Gentle warming or sonication may be applied if necessary.
 - Aliquot the stock solution into smaller, single-use volumes to prevent repeated freeze-thaw cycles.



- Store the stock solution at -20°C for up to 3 months or at -80°C for longer-term storage.[1]
- Working Solution Preparation (for in vitro cell culture):
 - Thaw an aliquot of the 10 mM stock solution.
 - Dilute the stock solution to the desired final concentration using sterile cell culture medium.
 - It is critical to ensure that the final concentration of DMSO in the cell culture medium is below the toxic threshold for the specific cell line being used (typically <0.5%).

General In Vitro Experimental Workflow:

The following protocol outlines a general workflow for treating cultured cells with **SM-164** and assessing its effects on cell viability and apoptosis.

- Cell Seeding: Plate cells in a multi-well plate at a density appropriate for the duration of the experiment and allow them to adhere and grow overnight.
- Inhibitor Treatment:
 - Prepare serial dilutions of SM-164 in fresh cell culture medium.
 - Remove the existing medium from the cells and replace it with the medium containing the various concentrations of SM-164.
 - Include a vehicle control (medium with the same concentration of DMSO used for the highest SM-164 concentration) to account for any effects of the solvent.
- Incubation: Incubate the cells with **SM-164** for the desired duration (e.g., 24, 48, or 72 hours).
- Endpoint Analysis: Following incubation, assess the cellular response using appropriate assays.

Key Experimental Methodologies:

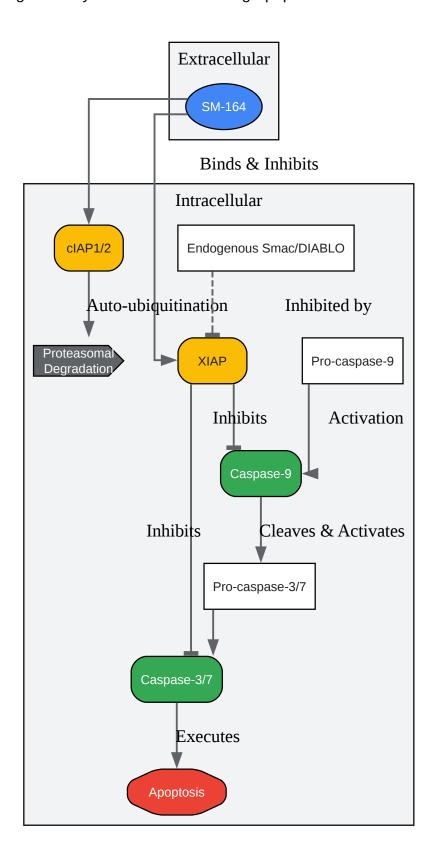


- Cell Viability Assay (MTT/MTS):
 - After the treatment period, add the MTT or MTS reagent to each well.
 - Incubate for 1-4 hours at 37°C.
 - For the MTT assay, add a solubilization solution to dissolve the formazan crystals.
 - Measure the absorbance at the appropriate wavelength (typically 570 nm for MTT and 490 nm for MTS) using a microplate reader.[2][3]
- Western Blotting for Protein Analysis:
 - Wash the treated cells with cold PBS and lyse them using a suitable lysis buffer.
 - Determine the protein concentration of the lysates.
 - Separate the proteins by SDS-PAGE and transfer them to a nitrocellulose or PVDF membrane.
 - Block the membrane and incubate with primary antibodies against target proteins (e.g., cleaved caspase-3, PARP, XIAP, cIAP-1).
 - Incubate with an appropriate HRP-conjugated secondary antibody.
 - Detect the protein bands using an enhanced chemiluminescence (ECL) substrate.
- Caspase Activity Assay:
 - Lyse the treated cells using the provided lysis buffer.
 - Add the caspase-3/7 fluorogenic substrate (e.g., Ac-DEVD-AMC) to the cell lysates.
 - Incubate at 37°C for 1-2 hours.
 - Measure the fluorescence using a microplate reader to quantify caspase activity.

Mandatory Visualizations



Signaling Pathway of SM-164 in Inducing Apoptosis:



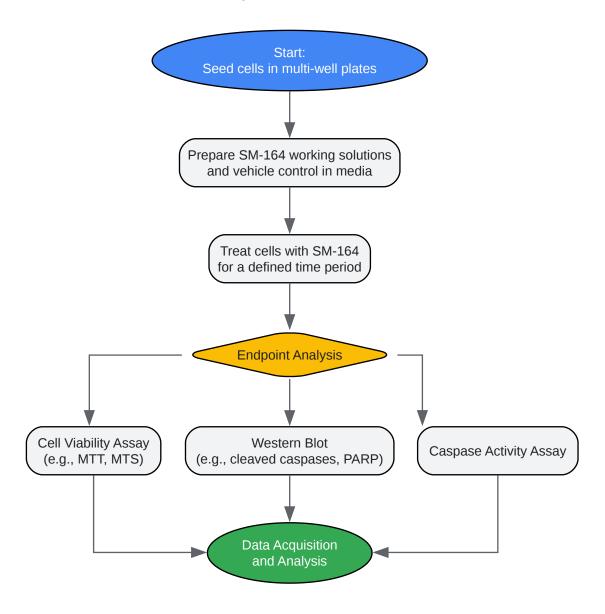
Binds & Inhibits

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Caption: SM-164 induces apoptosis by inhibiting IAP proteins.

Experimental Workflow for In Vitro Analysis of SM-164:



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Caption: A typical workflow for evaluating SM-164 in vitro.

Disposal Plan

The proper disposal of **SM-164** and associated waste is a critical component of laboratory safety and environmental responsibility. All chemical waste must be handled in accordance with institutional, local, and national regulations.



Waste Segregation and Collection:

Solid Waste:

- Unused or expired solid SM-164 should be collected in a designated, leak-proof, and clearly labeled hazardous waste container.
- Contaminated disposable materials, including gloves, pipette tips, and vials, must also be disposed of in this container.

Liquid Waste:

- Unused stock and working solutions of SM-164, including those in DMSO, must be collected as liquid hazardous waste.
- Use a designated, leak-proof container that is chemically compatible with the waste. Do not mix incompatible waste streams.

Container Labeling:

- All waste containers must be clearly and securely labeled with the words "Hazardous Waste."
- The label must include the full chemical name ("**SM-164**"), the solvent (e.g., "in DMSO"), the approximate concentration, and the date of accumulation.

Storage and Disposal Procedure:

- Store waste containers in a designated, secure, and well-ventilated satellite accumulation area, away from general laboratory traffic.
- Ensure containers are kept closed except when adding waste.
- Follow your institution's specific procedures for requesting a chemical waste pickup. Do not dispose of SM-164 or its solutions down the drain.
- For empty containers, the first rinse with a solvent should be collected as hazardous waste.
 After thorough rinsing, the container can be disposed of according to institutional guidelines



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for non-hazardous waste, ensuring the original label is defaced or removed.

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